

Navigating the Safety Landscape of Benzyl 3-hydroxyphenylacetate: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Benzyl 3-hydroxyphenylacetate*

Cat. No.: *B1277242*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzyl 3-hydroxyphenylacetate, a key intermediate in various synthetic pathways, is increasingly utilized in pharmaceutical research and development. Its structural motifs are pertinent to the design of novel therapeutic agents. As its presence in the laboratory becomes more common, a comprehensive understanding of its safety profile is not just a regulatory formality but a cornerstone of responsible research. This guide, designed for the discerning scientist, moves beyond a mere recitation of safety data sheet (SDS) information. It aims to provide a deeper, more intuitive grasp of the causality behind safety protocols, fostering a proactive safety culture. While comprehensive toxicological data for **Benzyl 3-hydroxyphenylacetate** is not extensively available, this guide synthesizes the most current information, drawing parallels from structurally related compounds where appropriate, and clearly identifying data gaps.

Chemical and Physical Identity

A foundational aspect of safety is a clear identification of the substance in question. **Benzyl 3-hydroxyphenylacetate** is a solid, typically appearing as a cream to pale brown powder.^{[1][2]}

Identifier	Value	Source
Chemical Name	Benzyl 3-hydroxyphenylacetate	IUPAC
Synonyms	Benzyl 2-(3-hydroxyphenyl)acetate, 3-Hydroxyphenylacetic acid benzyl ester	[3]
CAS Number	295320-25-1	[1][2][3][4][5]
Molecular Formula	C ₁₅ H ₁₄ O ₃	[3][5]
Molecular Weight	242.27 g/mol	[3][4][5]
Physical State	Solid, Powder	[1][2]
Appearance	Cream to pale brown	[1][2]
Melting Point	76.5 - 82.5 °C	[1][2]
Purity	≥97.5% (GC)	[1][2]

Note: Data on boiling point, flash point, and other physical properties are not readily available in the reviewed literature.

Hazard Identification and GHS Classification: A Proactive Stance

While a specific Globally Harmonized System (GHS) classification for **Benzyl 3-hydroxyphenylacetate** is not consistently reported across all sources, a cautious approach is warranted based on its chemical structure, which includes a phenolic hydroxyl group and a benzyl ester. The following is a conservative assessment based on general principles for similar compounds.

Anticipated Potential Hazards:

- **Skin Irritation:** Phenolic compounds can be irritating to the skin. Prolonged or repeated contact should be avoided.

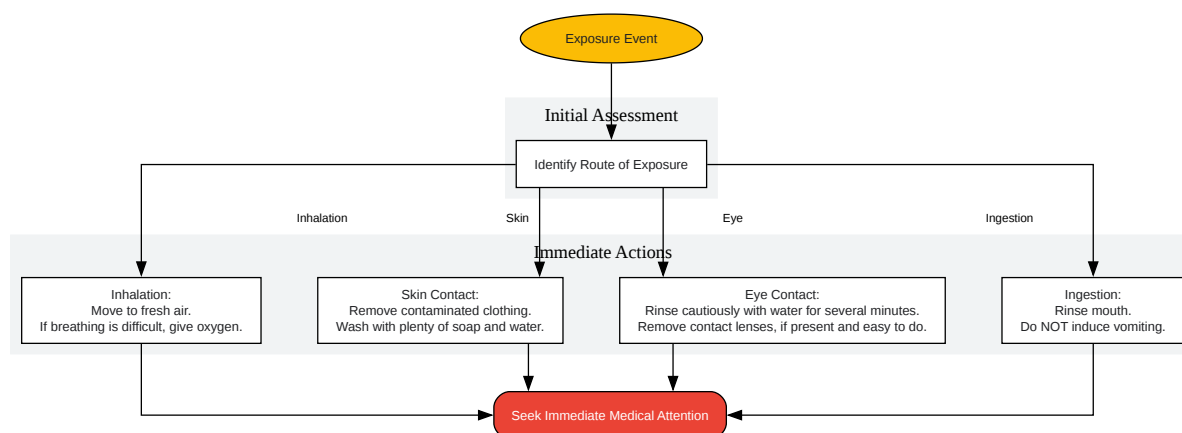
- **Eye Irritation:** As with most fine powders, this compound is likely to cause eye irritation upon contact.
- **Respiratory Tract Irritation:** Inhalation of the dust may irritate the respiratory system.
- **Unknown Long-term Effects:** Comprehensive toxicological data, including carcinogenicity, mutagenicity, and reproductive toxicity, is currently unavailable.[6][7] Therefore, it is prudent to handle this compound as potentially hazardous.

Given the lack of specific data, it is essential to adhere to the principle of "As Low As Reasonably Achievable" (ALARA) for exposure.

First-Aid Measures: A Rapid and Informed Response

In the event of an exposure, immediate and appropriate action is critical. The following protocols are based on best practices for handling powdered chemical compounds.

Emergency Response Workflow



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Caption: Workflow for First-Aid Response to **Benzyl 3-hydroxyphenylacetate** Exposure.

Step-by-Step First-Aid Protocols:

- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.
- Skin Contact: Remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes. If skin irritation persists, seek medical attention.
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire-Fighting Measures: Preparedness for the Unexpected

While specific flammability data is not available, it is prudent to assume that, like many organic powders, **Benzyl 3-hydroxyphenylacetate** can be combustible under certain conditions.

- Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide (CO₂), alcohol-resistant foam, or a water spray.
- Unsuitable Extinguishing Media: Avoid using a solid water stream, as it may scatter the powder and create a dust explosion hazard.
- Specific Hazards Arising from the Chemical: In the event of a fire, hazardous decomposition products such as carbon monoxide and carbon dioxide may be released.

- **Protective Equipment for Firefighters:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing to prevent contact with skin and eyes.

Handling and Storage: The Foundation of a Safe Laboratory

Proper handling and storage are paramount in preventing accidental exposure and maintaining the integrity of the compound.

Handling:

- **Ventilation:** Handle in a well-ventilated area, preferably in a chemical fume hood.
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including:
 - **Gloves:** Chemical-resistant gloves (e.g., nitrile).
 - **Eye Protection:** Safety glasses with side shields or goggles.
 - **Lab Coat:** A standard laboratory coat.
- **Hygiene:** Avoid breathing dust. Avoid contact with eyes, skin, and clothing. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

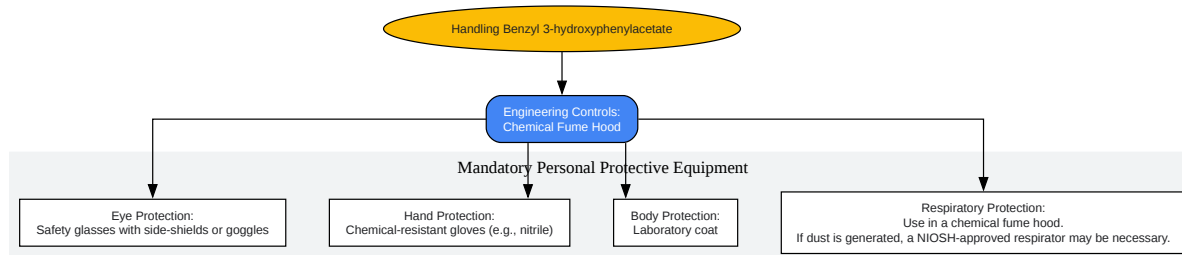
Storage:

- **Conditions:** Store in a tightly closed container in a cool, dry, and well-ventilated area.
- **Incompatibilities:** Keep away from strong oxidizing agents.
- **Recommended Storage Temperature:** Ambient temperatures are generally recommended.^[3]

Exposure Controls and Personal Protection: A Multi-Layered Defense

A robust exposure control strategy is essential for protecting laboratory personnel.

Personal Protective Equipment (PPE) Protocol



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Caption: Personal Protective Equipment Protocol for Handling **Benzyl 3-hydroxyphenylacetate**.

Stability and Reactivity: Understanding Chemical Behavior

- **Reactivity:** No specific reactivity data is available. However, it is advisable to avoid strong oxidizing agents.
- **Chemical Stability:** The compound is expected to be stable under recommended storage conditions.
- **Hazardous Decomposition Products:** Upon combustion, it may produce carbon monoxide and carbon dioxide.

Toxicological Information: Acknowledging the Data Gaps

A critical aspect of this guide is the transparent acknowledgment of missing toxicological data.

- Acute Toxicity: Data on oral, dermal, and inhalation toxicity are not available.
- Skin Corrosion/Irritation: Expected to be a potential skin irritant based on its chemical structure.
- Serious Eye Damage/Irritation: Expected to cause eye irritation.
- Respiratory or Skin Sensitization: No data available.
- Germ Cell Mutagenicity: No data available.
- Carcinogenicity: No data available.
- Reproductive Toxicity: No data available.
- Specific Target Organ Toxicity (Single and Repeated Exposure): No data available.

The absence of this data underscores the importance of the precautionary handling measures outlined in this guide.

Conclusion: A Commitment to Safety and Scientific Integrity

The responsible use of **Benzyl 3-hydroxyphenylacetate** in a research setting demands a safety-conscious mindset that is both informed and proactive. While there are notable gaps in the publicly available safety data for this compound, the principles of prudent laboratory practice provide a robust framework for its safe handling. By understanding the rationale behind safety protocols, researchers can not only protect themselves and their colleagues but also ensure the integrity and reproducibility of their scientific endeavors. This guide serves as a living document, to be updated as more comprehensive safety and toxicological data becomes available.

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